

In-Depth Technical Guide: Safety Data for Bentazone-¹³C₁₀,¹⁵N

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Compound of Interest

Compound Name: Bentazone-13C10,15N

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Substance Identification and Properties

Bentazone-¹³C₁₀,¹⁵N is a stable isotope-labeled form of Bentazone, a selective post-emergence herbicide.^{[1][2]} It is primarily used as an internal standard or tracer in research settings for quantitative analysis.^[1]

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of Bentazone.

Property	Value	Reference
Molecular Formula	$^{13}\text{C}_{10}\text{H}_{12}\text{N}^{15}\text{NO}_3\text{S}$	[2]
Molecular Weight	251.20 g/mol	[2]
Appearance	Colorless to white crystalline powder	
Melting Point	139.4 - 141 °C	
Vapor Pressure	0.17 mPa (20 °C)	
Water Solubility	570 mg/L (pH 7, 20 °C)	
Solubility in Organic Solvents (g/L at 20°C)	Acetone: 1387, Methanol: 1061, Ethyl Acetate: 582, Dichloromethane: 206	
pKa	3.3 (24 °C)	
Octanol-Water Partition Coefficient (logP)	-0.46 (pH 7)	

Hazard Identification and Classification

Bentazone is classified as moderately hazardous by the World Health Organization (WHO). The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements for Bentazone:

- H302: Harmful if swallowed.
- H317: May cause an allergic skin reaction.
- H319: Causes serious eye irritation.
- H361: Suspected of damaging fertility or the unborn child.
- H412: Harmful to aquatic life with long lasting effects.

The U.S. Environmental Protection Agency (EPA) has classified Bentazone as a Group E chemical, indicating evidence of non-carcinogenicity for humans based on animal studies.

Toxicological Information

The toxicological data for Bentazone is summarized below. These values are primarily from studies conducted on the non-labeled compound.

Acute Toxicity

Route of Exposure	Species	Value	Reference
Oral (LD ₅₀)	Rat	1000 - 1100 mg/kg	
Dog	>500 mg/kg		
Rabbit	750 mg/kg		
Cat	500 mg/kg		
Dermal (LD ₅₀)	Rat	>2500 mg/kg	
Inhalation (LC ₅₀)	Rat	>5.1 mg/L (4 hours)	

Irritation and Sensitization

- Skin Irritation: Not considered a skin irritant.
- Eye Irritation: Classified as a moderate to serious eye irritant in rabbits.
- Skin Sensitization: It is a skin sensitizer in guinea pigs.

Experimental Protocols

Detailed experimental protocols for the toxicological studies cited are not available in the public domain. However, the methodologies would have followed standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD) for toxicity testing. For instance, acute oral toxicity is typically determined by administering the substance to fasted animals and observing them for a set period, usually 14 days, to determine the dose that is lethal to 50% of the test population (LD₅₀).

First-Aid Measures

In case of exposure to Bentazone- $^{13}\text{C}_{10},^{15}\text{N}$, the following first-aid measures are recommended:

Exposure Route	First-Aid Measures
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Get medical advice if you feel unwell.
Skin Contact	Remove contaminated clothing. Wash skin with plenty of water. If skin irritation or a rash occurs, seek medical advice.
Eye Contact	Rinse immediately with plenty of water for at least 20 minutes, also under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.

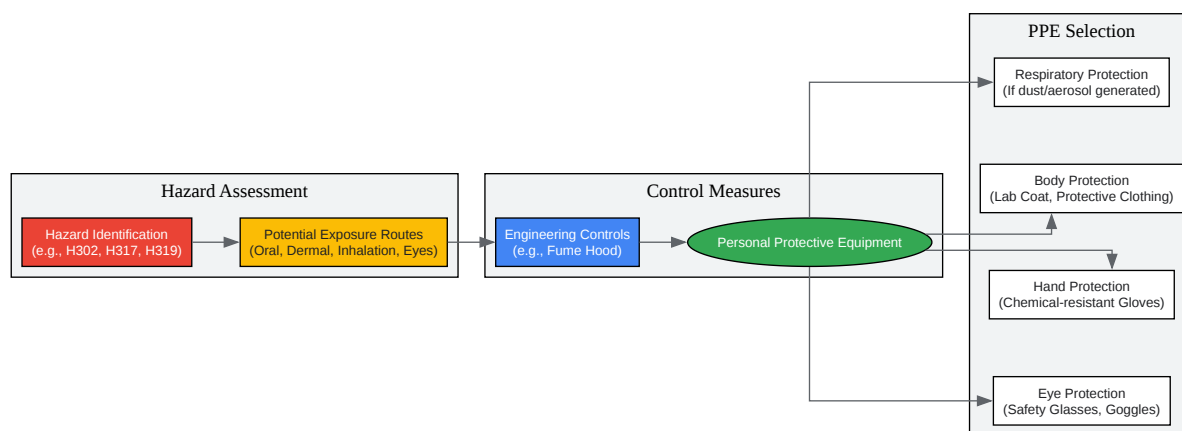
Handling, Storage, and Personal Protection

Handling and Storage

- **Handling:** Avoid contact with skin, eyes, and clothing. Wear appropriate personal protective equipment. Wash hands thoroughly after handling.
- **Storage:** Keep container tightly closed in a cool, well-ventilated place. Store under an inert gas.

Personal Protective Equipment (PPE)

The following diagram illustrates the logical workflow from hazard identification to the selection of appropriate personal protective equipment.



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Hazard Identification to PPE Selection Workflow.

Fire-Fighting and Accidental Release Measures

- Extinguishing Media: Use foam, dry powder, carbon dioxide, or water spray.
- Hazardous Decomposition Products: Combustion may produce carbon oxides, nitrogen oxides, and sulfur oxides.
- Accidental Release: Avoid breathing dust or vapors. Wear appropriate personal protective equipment. Prevent entry into waterways, sewers, or soil.

Ecological Information

Bentazone is harmful to aquatic life with long-lasting effects. It is mobile in soil and may pose a risk of leaching to groundwater.

Disposal Considerations

Dispose of contents and container in accordance with all local, regional, national, and international regulations. Improper disposal of this product, spray mixture, or rinsate is a violation of federal law.

Regulatory Information

Bentazone is subject to various regulations concerning its use as a pesticide. Users should consult national and local regulations for specific requirements. The WHO classifies technical grade bentazone as Class II: moderately hazardous.

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